Synthesis of D-Dencichin: A Detailed Guide for Researchers

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Compound of Interest

Compound Name:	*D-Dencichin*
CAS No.:	*58086-31-0*
Cat. No.:	*B1657766*

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Introduction: The Significance of D-Dencichin

D-Dencichin, also known as β-N-oxalyl-D-α,β-diaminopropionic acid (β-ODAP), is a non-proteinogenic amino acid with significant biological activities.[1] It is the D-enantiomer of a compound naturally found in plants of the Lathyrus genus and has garnered interest in the scientific community for its potential therapeutic applications. Unlike its L-isomer, which is a known neurotoxin, **D-dencichin** is being investigated for various pharmacological properties. The precise synthesis of this D-enantiomer is crucial for advancing research into its biological functions and potential as a drug candidate.

This comprehensive guide provides detailed protocols for the chemical synthesis of **D-dencichin** from two readily available chiral precursors: D-serine and D-2,3-diaminopropionic acid (D-DAP). The methodologies described herein are designed to be robust and reproducible, offering researchers a clear path to obtaining high-purity **D-dencichin** for their studies.

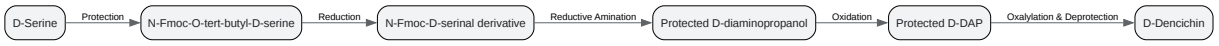
PART 1: Synthesis of D-Dencichin from D-Serine

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This synthetic route leverages the stereocenter of D-serine to construct the **D-dencichin** backbone. The key transformation is the conversion of the hydroxyl group of D-serine into an amino group with retention of configuration. Two effective strategies to achieve this are presented below.

Strategy A: Reductive Amination Approach

This strategy involves the conversion of a protected D-serine derivative into an aldehyde, followed by reductive amination to introduce the second nitrogen atom, and subsequent oxidation to the carboxylic acid.



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Caption: Synthetic workflow from D-Serine to **D-Dencichin** via reductive amination.

Step 1: Protection of D-Serine

The initial step is to protect the amino and hydroxyl groups of D-serine to prevent unwanted side reactions in subsequent steps. The use of Fmoc for the amino group and a tert-butyl ether for the hydroxyl group is a common and effective strategy.[2][3]

- Protocol:
  - Suspend D-serine in a suitable solvent such as a mixture of dioxane and water.
  - Add a base, for example, sodium bicarbonate, to the suspension.
  - Cool the mixture in an ice bath and add 9-fluorenylmethyloxycarbonyl chloride (Fmoc-Cl) portion-wise while maintaining the temperature.
  - Stir the reaction mixture at room temperature until the reaction is complete (monitored by TLC).
  - Acidify the mixture and extract the product with an organic solvent.

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- The hydroxyl group can be protected as a tert-butyl ether using isobutylene in the presence of a strong acid catalyst.

Step 2: Reduction to Aldehyde

The protected D-serine is then reduced to the corresponding aldehyde, N-Fmoc-D-serinal derivative.

- Protocol:
  - Dissolve the protected D-serine in an anhydrous solvent like dichloromethane (DCM) or tetrahydrofuran (THF).
  - Cool the solution to a low temperature (e.g., -78 °C).
  - Slowly add a reducing agent such as Diisobutylaluminium hydride (DIBAL-H).
  - Quench the reaction carefully with a suitable reagent like methanol or Rochelle's salt solution.
  - Extract the product and purify by column chromatography.

Step 3: Reductive Amination

This is a crucial step to introduce the second amino group. The aldehyde is reacted with an amine source in the presence of a reducing agent.[4]

- Protocol:
  - Dissolve the aldehyde from the previous step in a solvent like 1,2-dichloroethane (DCE).
  - Add a source of ammonia, such as ammonium acetate, or a protected amine.
  - Add a mild reducing agent, for instance, sodium triacetoxyborohydride (STAB).[4]
  - Stir the reaction at room temperature until completion.
  - Work up the reaction by washing with an aqueous basic solution and extract the product.

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Step 4: Oxidation to Carboxylic Acid

The primary alcohol of the diaminopropanol derivative is oxidized to a carboxylic acid.

- Protocol:
  - Dissolve the protected diaminopropanol in a suitable solvent mixture (e.g., acetonitrile, water, and a buffer).
  - Add a catalyst system such as TEMPO and sodium chlorite.
  - Stir the reaction at room temperature, monitoring the progress by TLC.
  - Quench the reaction and purify the resulting protected D-DAP.

Step 5: Oxalylation and Deprotection

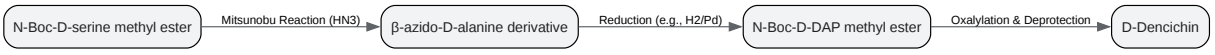
The final steps involve the oxalylation of the newly introduced amino group and the removal of all protecting groups.

- Protocol:
  - Selectively deprotect the second amino group if necessary.
  - Dissolve the protected D-DAP in an aprotic solvent like dioxane or THF.
  - Add a base, such as triethylamine or diisopropylethylamine (DIPEA).
  - Slowly add oxalyl chloride or a similar oxalylating agent at a low temperature.[5][6]
  - Stir until the reaction is complete.
  - Perform a final deprotection step to remove the remaining protecting groups (e.g., Fmoc and tert-butyl) using appropriate conditions (e.g., piperidine for Fmoc and a strong acid like TFA for tert-butyl).[7][8]
  - Purify the final product, **D-dencichin**, by recrystallization or chromatography.

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Strategy B: Mitsunobu Reaction Approach

An alternative and often efficient method for converting the hydroxyl group of D-serine into an amino group is through a Mitsunobu reaction, which proceeds with inversion of stereochemistry. To retain the D-configuration at the alpha-carbon, this inversion at the beta-carbon is of no consequence to the final product's core stereochemistry.



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Caption: Synthetic workflow from a D-Serine derivative to **D-Dencichin** via a Mitsunobu reaction.

Step 1: Preparation of N-Boc-D-serine methyl ester

- Protocol:
  - Esterify the carboxylic acid of D-serine to the methyl ester using standard methods (e.g., thionyl chloride in methanol).
  - Protect the amino group with a Boc group using di-tert-butyl dicarbonate $(Boc)_2O$ in the presence of a base.

Step 2: Mitsunobu Reaction

The hydroxyl group is converted to an azide using hydrazoic acid (HN_3) under Mitsunobu conditions.[9][10][11]

- Protocol:
  - Dissolve the N-Boc-D-serine methyl ester in an anhydrous solvent like THF.
  - Add triphenylphosphine (PPh_3).
  - Cool the solution in an ice bath and slowly add a solution of diethyl azodicarboxylate (DEAD) or diisopropyl azodicarboxylate (DIAD).[10]

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- Add a source of azide, such as a solution of hydrazoic acid in toluene.
- Allow the reaction to warm to room temperature and stir until completion.
- Purify the resulting β-azido derivative by column chromatography.

Step 3: Reduction of the Azide

The azide is reduced to the corresponding amine.

- Protocol:
  - Dissolve the azido compound in a solvent like methanol or ethyl acetate.
  - Add a catalyst, such as palladium on carbon (Pd/C).
  - Subject the mixture to a hydrogen atmosphere (e.g., using a balloon or a Parr hydrogenator) until the reaction is complete.
  - Filter off the catalyst and concentrate the solution to obtain the protected D-DAP methyl ester.

Step 4: Oxalylation and Deprotection

- Protocol:
  - Follow a similar oxalylation procedure as described in Strategy A, Step 5, reacting the free β-amino group with oxalyl chloride.
  - Deprotect the Boc group and the methyl ester to yield **D-dencichin**. Saponification with a base like lithium hydroxide can be used to hydrolyze the ester, followed by acidification to remove the Boc group.

PART 2: Synthesis of **D-Dencichin** from D-2,3-Diaminopropionic Acid (D-DAP)

Starting from D-DAP offers a more direct route to **D-dencichin**, as the core diamino acid structure is already in place. The main challenge lies in the selective protection of the two

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amino groups to allow for the specific oxalylation of the β-amino group.

Strategy: Selective Oxalylation of Orthogonally Protected D-DAP

A highly efficient approach is to use a commercially available, orthogonally protected D-DAP derivative, such as Fmoc-D-Dap(Boc)-OH. This allows for the selective deprotection of the Boc group on the β-amino group, followed by oxalylation.



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Caption: Synthetic workflow from a protected D-DAP derivative to **D-Dencichin**.

Step 1: Selective Deprotection of the β-Amino Group

The Boc group is selectively removed under acidic conditions, leaving the Fmoc group intact. [12][13][14]

- Protocol:
  - Dissolve Fmoc-D-Dap(Boc)-OH in a suitable solvent like DCM.
  - Add trifluoroacetic acid (TFA) to the solution. The concentration of TFA can be adjusted to control the reaction rate.
  - Stir the reaction at room temperature and monitor the deprotection by TLC or LC-MS.
  - Once the reaction is complete, remove the solvent and TFA under reduced pressure to obtain the Fmoc-D-Dap-OH derivative.

Step 2: Oxalylation of the β-Amino Group

The free β-amino group is then reacted with an oxalylating agent.

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- Protocol:
  - Dissolve the Fmoc-D-Dap-OH in an aprotic solvent like THF or dioxane.
  - Add a non-nucleophilic base, such as DIPEA, to neutralize the amino acid salt.
  - Cool the mixture in an ice bath and slowly add a solution of oxalyl chloride in the same solvent.
  - Stir the reaction at low temperature and then allow it to warm to room temperature.
  - Monitor the reaction until completion, then work up by adding water and extracting the product.

Step 3: Final Deprotection

The final step is the removal of the Fmoc protecting group from the α-amino group.[3][15]

- Protocol:
  - Dissolve the Nβ-oxalyl-Nα-Fmoc-D-DAP in a solvent like DMF.
  - Add a solution of piperidine in DMF (typically 20%).
  - Stir the mixture at room temperature. The deprotection is usually rapid.
  - Once the reaction is complete, the product can be precipitated by the addition of a non-polar solvent like diethyl ether.
  - Purify the final product, **D-dencichin**, by recrystallization or preparative HPLC to obtain a high-purity sample.

Data Presentation

Table 1: Key Reagents and Typical Reaction Conditions

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Step	Reagents	Solvent	Temperature	Typical Time
From D-Serine (Reductive Amination)				
Protection (Fmoc)	Fmoc-Cl, $NaHCO_3$	Dioxane/Water	0 °C to RT	4-12 h
Reduction to Aldehyde	DIBAL-H	DCM or THF	-78 °C	1-3 h
Reductive Amination	NH_4OAc, STAB	DCE	RT	12-24 h
Oxidation	TEMPO, $NaClO_2$	Acetonitrile/Water	RT	2-6 h
Oxalylation	Oxalyl chloride, DIPEA	Dioxane	0 °C to RT	1-4 h
From D-Serine (Mitsunobu)				
Mitsunobu Reaction	PPh_3, DEAD, HN_3	THF	0 °C to RT	6-18 h
Azide Reduction	H_2, Pd/C	Methanol	RT	2-8 h
From D-DAP				
Boc Deprotection	TFA	DCM	RT	1-2 h
Oxalylation	Oxalyl chloride, DIPEA	THF	0 °C to RT	1-4 h
Fmoc Deprotection	20% Piperidine in DMF	DMF	RT	15-30 min

Characterization and Validation

The identity and purity of the synthesized **D-dencichin** should be confirmed by a combination of analytical techniques:

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- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectra should be acquired to confirm the chemical structure of the final product and key intermediates.[16]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) should be used to confirm the exact molecular weight of the synthesized compound.
- High-Performance Liquid Chromatography (HPLC): Chiral HPLC can be employed to determine the enantiomeric purity of the final **D-dencichin** product.
- Optical Rotation: Measurement of the specific rotation can also be used to confirm the stereochemical identity of the product.

Conclusion and Field-Proven Insights

The synthetic routes outlined in this guide provide researchers with reliable and adaptable protocols for the preparation of **D-dencichin**. The choice between starting from D-serine or a protected D-DAP derivative will depend on the availability of starting materials, the scale of the synthesis, and the specific expertise of the research group.

Expertise & Experience:

- Protecting Group Strategy: The choice of orthogonal protecting groups like Fmoc and Boc is fundamental to the success of these syntheses.[12][13] Fmoc is base-labile, while Boc is acid-labile, allowing for their selective removal without affecting the other. This orthogonality is the cornerstone of modern peptide and amino acid chemistry.
- Mitsunobu Reaction: While powerful, the Mitsunobu reaction requires careful control of reaction conditions and anhydrous solvents to be successful. The byproducts, triphenylphosphine oxide and the reduced azodicarboxylate, can sometimes complicate purification.
- Oxalylation: Oxalyl chloride is a highly reactive and moisture-sensitive reagent. It should be handled with care in a fume hood, and reactions should be performed under an inert atmosphere.

By following these detailed protocols and considering the provided insights, researchers and drug development professionals can confidently synthesize **D-dencichin**, enabling further

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exploration of its therapeutic potential.

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